

DL-Lysine monohydrate CAS number and molecular weight

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Compound of Interest

Compound Name: *DL-Lysine monohydrate*

Cat. No.: *B1586232*

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An In-depth Technical Guide to **DL-Lysine Monohydrate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

DL-Lysine monohydrate is the hydrated, racemic form of the essential amino acid lysine. As a fundamental building block for protein synthesis and a key player in various cellular processes, it is of significant interest in pharmaceutical and biotechnological research. This document provides a comprehensive technical overview of **DL-Lysine monohydrate**, covering its core physicochemical properties, its role in cellular signaling pathways, and detailed experimental protocols relevant to its analysis and application. All quantitative data is presented in structured tables, and key processes are visualized through detailed diagrams to facilitate understanding for research and development professionals.

Physicochemical Properties

DL-Lysine monohydrate is a white to pale cream crystalline powder.^[1] Its fundamental properties are crucial for its application in experimental and formulation contexts. The key quantitative data for this compound are summarized below.

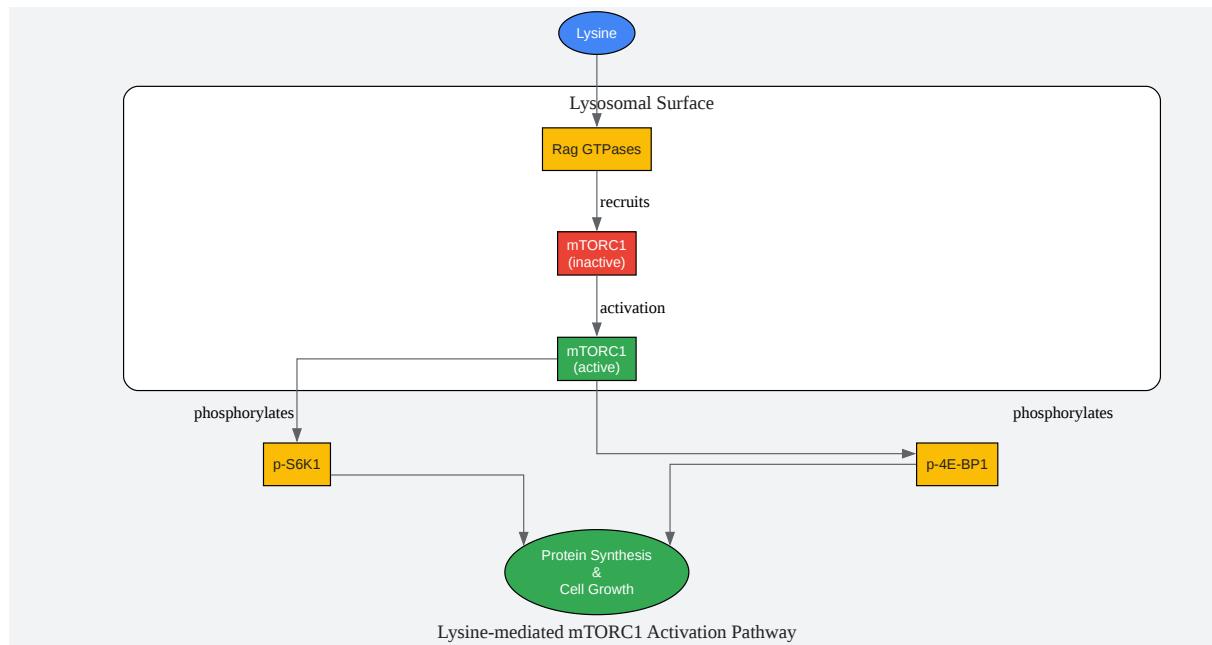
Property	Value	Source
CAS Number	885701-25-7	[2] [3]
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂ ·H ₂ O	[2] [3]
Molecular Weight	164.20 g/mol	[2] [3]
Anhydrous MW	146.19 g/mol	[2] [3]
Appearance	White to pale cream powder/crystals	[1] [4]
Purity (Assay)	≥98.0% to ≤102.0%	[4]
Water Content	5.8% - 15.6%	[4]
Solubility	Soluble in water	

Biological Role and Signaling Pathways

Lysine is not merely a protein constituent; it is also a signaling molecule that modulates key metabolic and growth pathways. Its catabolism is also a critical process for cellular energy.

Lysine as a Signaling Molecule: The mTORC1 Pathway

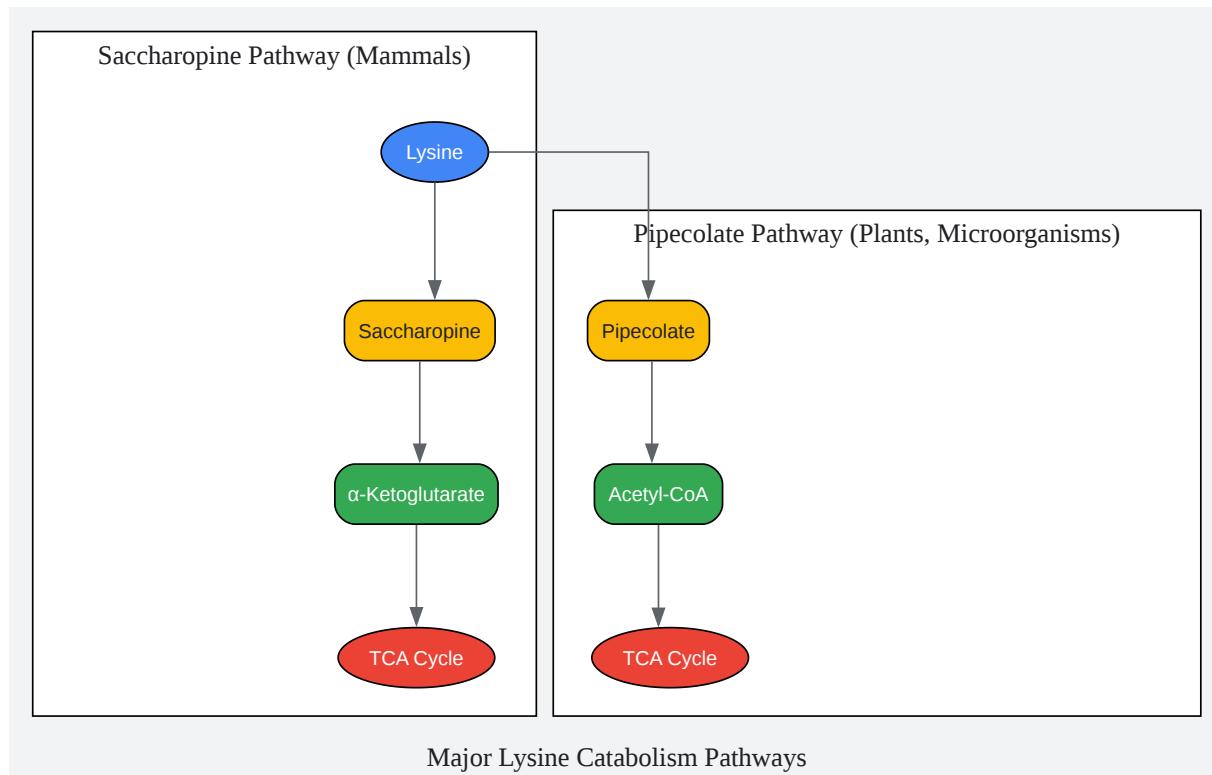
Lysine is a potent activator of the mammalian target of rapamycin complex 1 (mTORC1), a central regulator of cell growth, proliferation, and protein synthesis.[\[2\]](#) In response to sufficient amino acid levels, particularly lysine, mTORC1 is activated on the lysosomal surface through a complex signaling cascade involving Rag GTPases.[\[2\]](#) Activated mTORC1 then phosphorylates downstream targets to promote anabolic processes.

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Caption: Lysine activates the mTORC1 signaling pathway to promote cell growth.

Lysine Catabolism

The breakdown of lysine is essential for maintaining homeostasis and providing energy. In mammals, the primary route for lysine catabolism is the saccharopine pathway, which converts lysine into intermediates for the TCA (Krebs) cycle.^{[5][6]} In microorganisms and plants, the pipecolate pathway is more common.^[5]



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Caption: Overview of the primary lysine catabolism pathways.

Applications in Research and Drug Development

DL-Lysine and its derivatives are utilized across various scientific and industrial domains:

- Pharmaceuticals: L-Lysine is an essential amino acid critical for protein synthesis, tissue repair, and the production of hormones and antibodies.^[4] It is used in formulations to support a range of therapeutic applications.^[4] DL-Lysine monohydrochloride has been utilized in research related to medications for herpes simplex virus infections.^[7]

- Nutritional Supplements: It is a common component in dietary supplements aimed at supporting muscle growth and recovery.[7]
- Cell Culture: As an essential amino acid, L-lysine is a critical supplement in cell culture media to support the growth and proliferation of mammalian cells.[8]
- Biochemical Research: DL-Lysine may be used to construct polylysine polymers, which are useful in producing polypeptide gels and films for research applications.

Experimental Protocols

Accurate quantification and synthesis are paramount when working with lysine. The following protocols outline standard methodologies for the analysis of lysine and its enzymatic synthesis from a racemic mixture.

Protocol: Quantification of Lysine by HPLC

This method is used for the analytical quantification of free lysine in a sample, such as the supernatant from a reaction mixture.[9][10]

1. Materials and Reagents:

- High-Performance Liquid Chromatography (HPLC) system with an Ion Exchange Column (IEC).[10]
- Post-column derivatization module with ninhydrin or ortho-phthaldialdehyde (OPA).[10]
- Visible (VIS) or Fluorescence (FLD) detector.[10]
- Mobile Phase: 10 mM potassium dihydrogen phosphate, pH adjusted to 7.5 with triethylamine.[9]
- Internal Standard: Norleucine solution.[10]
- L-lysine hydrochloride standard.[9]
- Syringe filters (0.45 μ m).[9]

2. Sample Preparation:

- Take a sample from the source (e.g., reaction mixture) and centrifuge to remove any cells or particulate matter.[9]
- Dilute the resulting supernatant with the mobile phase to a concentration that falls within the linear range of the standard curve.[9]

- Add a known concentration of norleucine as the internal standard.[10]
- Filter the diluted sample through a 0.45 μm syringe filter prior to injection.[9]

3. HPLC Analysis:

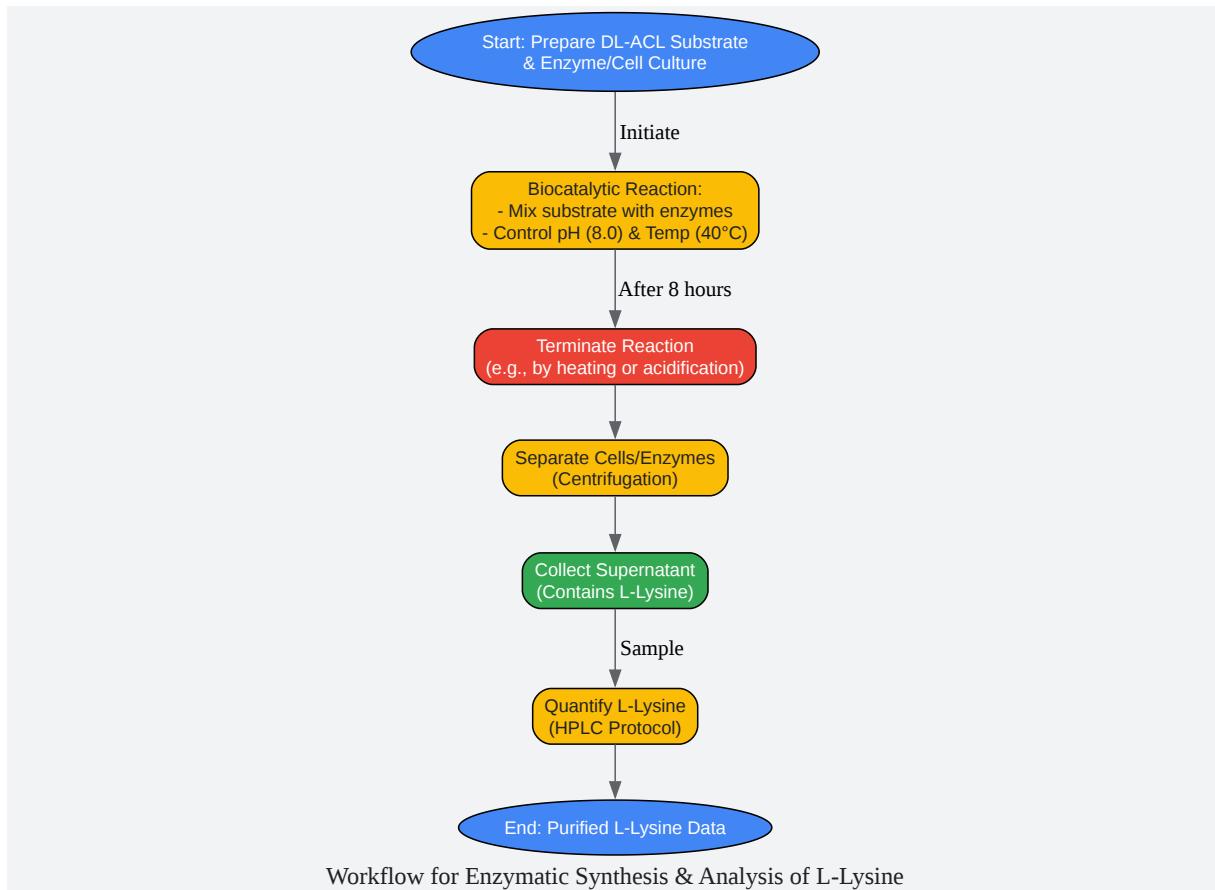
- Equilibrate the IEC column with the mobile phase. Set the column temperature (e.g., 25°C). [9]
- Inject a known volume of the prepared sample (e.g., 20 μL).[9]
- Perform post-column derivatization with ninhydrin and detect absorbance at 440 nm and 570 nm, or with OPA and use fluorescence detection (Excitation: 330 nm, Emission: 460 nm).[10]
- Record the resulting chromatogram.[9]

4. Quantification:

- Prepare a standard curve by injecting known concentrations of the L-lysine hydrochloride standard.[9]
- Determine the concentration of lysine in the sample by comparing its peak area relative to the internal standard against the standard curve.[9]

Workflow: Enzymatic Synthesis of L-Lysine from DL-ACL

The following workflow illustrates the enzymatic synthesis of L-lysine from DL-alpha-amino-epsilon-caprolactam (DL-ACL), a process that achieves high stereospecificity. This dynamic kinetic resolution process can theoretically achieve 100% conversion of the racemic substrate into the desired L-lysine enantiomer.[9]



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Caption: General workflow for L-lysine synthesis from a DL-racemic mixture.

Conclusion

DL-Lysine monohydrate, identified by CAS number 885701-25-7, is a compound of fundamental importance in life sciences and drug development. A thorough understanding of its physicochemical properties, its intricate roles in cellular signaling, and the robust analytical

methods for its study are essential for researchers. The information and protocols provided in this guide serve as a foundational resource for professionals engaged in the study and application of this vital amino acid.

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